

# Essential Safety and Operational Guide for Handling SK-216

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## Compound of Interest

Compound Name: SK-216

Cat. No.: B10788295

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For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, operation, and disposal of **SK-216**, a potent and selective inhibitor of Plasminogen Activator Inhibitor-1 (PAI-1).

This document provides immediate, essential safety protocols and logistical information for the laboratory use of **SK-216** (CAS No. 654080-03-2). Adherence to these guidelines is critical to ensure personnel safety and maintain experimental integrity.

## Chemical and Physical Properties

A summary of the key physical and chemical properties of **SK-216** is provided below for easy reference.

Property	Value
Chemical Name	2-[5-[[6-[5-(1,1-Dimethylethyl)-2-benzoxazolyl]-2-naphthalenyl]oxy]pentyl]-propanedioic acid sodium salt
CAS Number	654080-03-2
Molecular Formula	C <sub>29</sub> H <sub>29</sub> NNa <sub>2</sub> O <sub>6</sub>
Molecular Weight	533.52 g/mol
Appearance	White to beige powder
Solubility	H <sub>2</sub> O: 0.5 mg/mL (warmed, clear)

## Personal Protective Equipment (PPE)

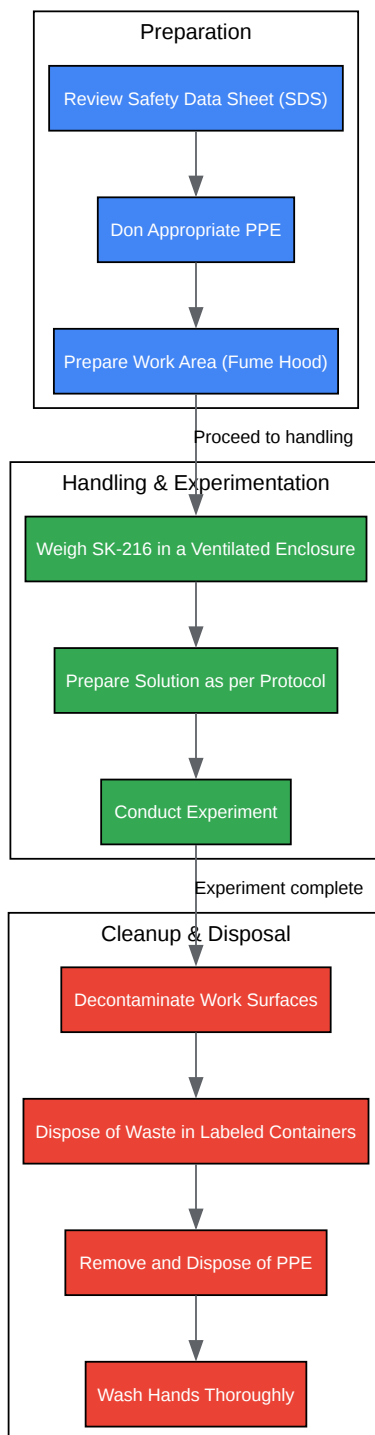
The following personal protective equipment is mandatory when handling **SK-216** to minimize exposure and ensure personal safety.

Equipment	Specification
Eye Protection	Safety glasses with side shields or chemical safety goggles.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber). Inspect gloves prior to use.
Respiratory Protection	Not required under normal conditions of use with adequate ventilation. If dust is generated, use a NIOSH-approved respirator.
Skin and Body Protection	Laboratory coat.

## Operational Workflow for Handling SK-216

A systematic approach to handling **SK-216** is crucial for a safe and efficient experimental process. The following workflow outlines the key steps from preparation to disposal.

## Operational Workflow for Handling SK-216



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Caption: A step-by-step workflow for the safe handling of **SK-216**.

## Disposal Plan

Proper disposal of **SK-216** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Type	Disposal Procedure
Unused SK-216	Dispose of as hazardous chemical waste in accordance with local, state, and federal regulations. Do not dispose of down the drain.
Contaminated Labware (e.g., vials, pipette tips)	Place in a designated, sealed, and labeled hazardous waste container.
Contaminated PPE (e.g., gloves, lab coat)	Dispose of as hazardous waste in a sealed and labeled container.
Solutions Containing SK-216	Collect in a labeled hazardous waste container for chemical waste.

## Emergency Procedures

Immediate and appropriate action is vital in the event of an emergency.

Situation	Response
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
Skin Contact	Immediately wash skin with soap and plenty of water. Remove contaminated clothing and wash before reuse. Get medical attention if irritation develops.
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
Ingestion	Wash out mouth with water. Do not induce vomiting unless directed to do so by medical personnel. Get medical attention.
Spill	Wear appropriate PPE. Absorb spill with inert material (e.g., vermiculite, sand) and place in a sealed container for disposal. Ventilate area and wash spill site after material pickup is complete.

This guide is intended to provide essential safety and handling information. Researchers should always consult the full Safety Data Sheet (SDS) for **SK-216** before use and adhere to all institutional safety protocols.

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